

4-(Aminomethyl)cyclohexanone HCl solubility profile

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Compound of Interest

| | |
|----------------|-------------------------------------|
| Compound Name: | 4-(Aminomethyl)cyclohexanone HCl |
| CAS No.: | 1205750-10-2 |
| Cat. No.: | B1383575 |

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An In-depth Technical Guide to the Solubility Profile of **4-(Aminomethyl)cyclohexanone HCl**

Abstract

4-(Aminomethyl)cyclohexanone hydrochloride is a versatile chemical intermediate recognized for its role in the synthesis of complex organic molecules, particularly within the pharmaceutical sector. Its applications include the preparation of dispiro-1,2,4-trioxolanes with antimalarial activity and aminopyrimidines as SYK inhibitors for treating SYK-mediated diseases.^{[1][2]} A thorough understanding of its solubility is paramount for optimizing reaction conditions, developing purification strategies, and ensuring the successful formulation of downstream active pharmaceutical ingredients (APIs). This guide provides a comprehensive analysis of the solubility profile of **4-(Aminomethyl)cyclohexanone HCl**, detailing its physicochemical properties, the influence of solvent polarity, pH, and temperature, and standardized protocols for its empirical determination.

Physicochemical Properties: The Foundation of Solubility

The solubility of a compound is intrinsically linked to its molecular structure and physical state. **4-(Aminomethyl)cyclohexanone HCl** is a hygroscopic, off-white to light brown solid whose properties dictate its behavior in various solvent systems.[2] The presence of a primary amine (as a hydrochloride salt) and a ketone functional group on a cyclohexane scaffold creates a molecule with distinct polar and non-polar regions, governing its interactions with solvents.

Table 1: Physicochemical Properties of **4-(Aminomethyl)cyclohexanone HCl**

| Property | Value | Source |
|---------------------------------------|--|-----------|
| CAS Number | 1205750-10-2 | [2][3][4] |
| Molecular Formula | C ₇ H ₁₄ ClNO (or C ₇ H ₁₃ NO · HCl) | [2][3] |
| Molecular Weight | 163.65 g/mol | [4] |
| Appearance | Off-White to Light Brown Solid | [2] |
| Stability | Hygroscopic | [2] |
| Topological Polar Surface Area (TPSA) | 43.09 Å ² | [4] |
| H-Bond Acceptors | 2 | [4] |
| H-Bond Donors | 1 | [4] |
| Rotatable Bonds | 1 | [4] |

Core Solubility Profile

The hydrochloride salt form of the amine significantly enhances the compound's polarity and, consequently, its aqueous solubility compared to its free base form.[5][6] This is a common strategy in the pharmaceutical industry to improve the dissolution characteristics of amine-containing molecules.[5]

Qualitative Solubility in Common Solvents

Experimental data indicates a clear preference for polar solvents, with limited solubility in non-polar organic media. This behavior is consistent with its ionic salt character.

Table 2: Qualitative Solubility Data

| Solvent | Solubility Description | Rationale |
|------------------------|--|---|
| Water | Soluble | The ionic nature of the hydrochloride salt and the polar functional groups (amine, ketone) facilitate strong hydrogen bonding and ion-dipole interactions with water. [7] |
| DMSO | Sparingly Soluble (Sonication may be required) | DMSO is a polar aprotic solvent capable of solvating the cation, but less effectively than protic solvents like water. [2] |
| Methanol | Slightly Soluble | As a polar protic solvent, methanol can engage in hydrogen bonding, but its lower dielectric constant compared to water makes it a less effective solvent for ionic salts.[2] |
| Other Organic Solvents | Poorly Soluble | Non-polar or weakly polar organic solvents cannot effectively solvate the charged amine hydrochloride, leading to poor solubility.[7] |

Critical Factors Influencing Solubility

The solubility of **4-(Aminomethyl)cyclohexanone HCl** is not a static property. It is dynamically influenced by the chemical environment, most notably pH and temperature.

The Dominant Effect of pH

As a salt of a weak base, the aqueous solubility of **4-(Aminomethyl)cyclohexanone HCl** is highly dependent on pH. The primary amine group dictates this behavior.

- **Low pH (Acidic Conditions):** In an acidic environment, the equilibrium favors the protonated aminomethyl group ($-\text{CH}_2\text{NH}_3^+$). This charged species is an ion, rendering the molecule highly soluble in water.
- **High pH (Basic Conditions):** As the pH increases, the aminomethyl group is deprotonated to its neutral, free base form ($-\text{CH}_2\text{NH}_2$). This loss of charge reduces the molecule's polarity and its ability to interact with water, leading to a significant decrease in aqueous solubility.^[8]
^[9]

This relationship is a cornerstone of formulating and handling amine-containing pharmaceutical compounds.

Caption: pH-dependent equilibrium of 4-(Aminomethyl)cyclohexanone.

The Influence of Temperature

For most solid solutes, the dissolution process is endothermic, meaning it absorbs heat from the surroundings.^[10] Consequently, increasing the temperature provides the energy needed to overcome the crystal lattice forces of the solid and increases the kinetic energy of the solvent molecules, leading to greater solubility.

While specific quantitative data for this compound is not readily available in the literature, it is reasonable to predict that the solubility of **4-(Aminomethyl)cyclohexanone HCl** in water and other polar solvents will increase with rising temperature.^{[10][11]} This principle is fundamental to developing crystallization and recrystallization protocols for purification, where a compound is dissolved in a hot solvent and then allowed to crystallize upon cooling.

The Common Ion Effect

The common ion effect can influence the solubility of ionic compounds. According to Le Châtelier's principle, if a solution already contains one of the ions of a dissolved salt (in this case, Cl^-), the equilibrium will shift to oppose this change, leading to a decrease in the salt's solubility.^[12] Therefore, attempting to dissolve **4-(Aminomethyl)cyclohexanone HCl** in a solvent already saturated with chloride ions (e.g., concentrated brine) may result in lower solubility than in pure water.^[5] This is a critical consideration in formulation, where excipients like sodium chloride are often used.^[12]

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is obtained through well-defined experimental procedures. The equilibrium shake-flask method followed by quantitative analysis is the gold standard.

Protocol: Equilibrium Shake-Flask Method

This method measures the thermodynamic equilibrium solubility of a compound in a given solvent at a specific temperature.

Methodology:

- **Preparation:** Add an excess amount of **4-(Aminomethyl)cyclohexanone HCl** (enough to ensure undissolved solid remains after equilibrium) to a series of glass vials.
- **Solvent Addition:** Add a precise, known volume of the desired solvent (e.g., deionized water, pH 7.4 phosphate buffer, methanol) to each vial.
- **Equilibration:** Seal the vials and place them in an orbital shaker or rotator set to a constant temperature (e.g., 25°C or 37°C). Agitate for a period sufficient to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** Allow the vials to stand undisturbed at the controlled temperature for a short period to let excess solids settle.
- **Sampling & Filtration:** Carefully withdraw a sample from the supernatant, ensuring no solid particles are disturbed. Immediately filter the sample through a chemically inert, low-binding syringe filter (e.g., 0.22 μm PVDF or PTFE) to remove all undissolved solids.^[13]

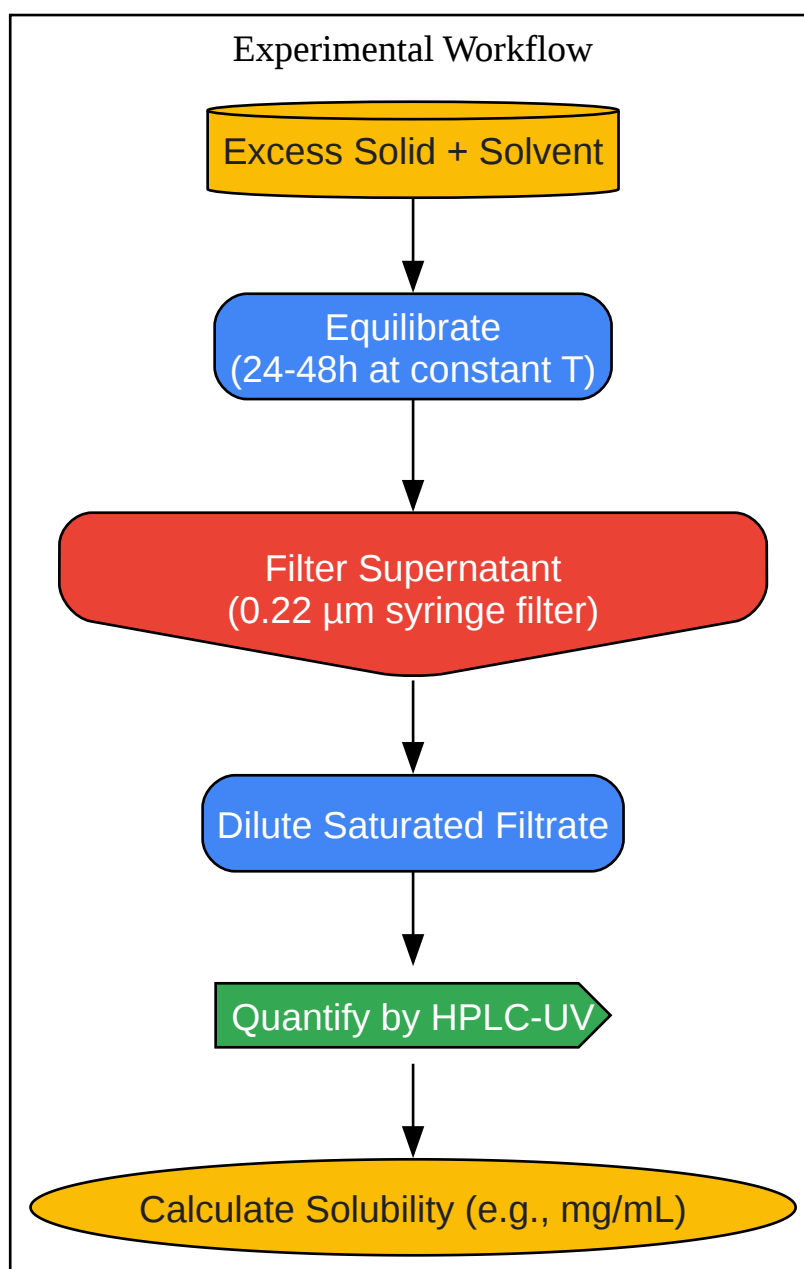
- Dilution & Analysis: Accurately dilute the clear, saturated filtrate with a suitable solvent to bring the concentration within the linear range of the analytical method. Quantify the concentration using a validated technique such as HPLC-UV.

Protocol: Quantification by HPLC-UV

High-Performance Liquid Chromatography with UV detection is a robust and widely used technique for quantifying non-volatile compounds like this one.[\[14\]](#)

Methodology:

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and UV-Vis detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 5 μm particle size).[\[14\]](#)
 - Mobile Phase: An isocratic or gradient mixture of an aqueous buffer (e.g., 20 mM potassium phosphate, pH adjusted to 3.0 with phosphoric acid) and an organic solvent like acetonitrile or methanol.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: The ketone chromophore allows for detection in the low UV range, typically around 210-220 nm.
- Calibration: Prepare a set of at least five standard solutions of **4-(Aminomethyl)cyclohexanone HCl** of known concentrations in the mobile phase.[\[13\]](#) Inject these standards to generate a calibration curve of peak area versus concentration.
- Sample Analysis: Inject the diluted filtrate from the shake-flask experiment. Determine the peak area and calculate the concentration using the linear regression equation from the calibration curve. The final solubility value is calculated by accounting for the dilution factor.



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Caption: Workflow for experimental solubility determination.

Implications for Research and Drug Development

A well-defined solubility profile is not merely academic; it has profound practical consequences.

- **Process Chemistry:** Knowledge of solubility in various solvents and at different temperatures is essential for designing efficient and scalable purification processes, primarily through crystallization. It allows chemists to select appropriate solvent/anti-solvent systems to maximize yield and purity.
- **Formulation Science:** For any API derived from this intermediate, the pH-dependent solubility profile is a critical attribute. It directly impacts the drug's dissolution rate in the gastrointestinal tract, which in turn affects its absorption and overall bioavailability.[9] The use of the hydrochloride salt is a deliberate choice to leverage the higher solubility of the protonated form for improved drug delivery.[5]
- **Analytical Method Development:** Understanding solubility is crucial for preparing stock solutions and calibration standards for various analytical assays. It prevents errors arising from incomplete dissolution or precipitation of the analyte during analysis.

Conclusion

4-(Aminomethyl)cyclohexanone HCl is a hygroscopic solid whose solubility is dominated by its ionic character and the presence of polar functional groups. It is readily soluble in water, slightly to sparingly soluble in polar organic solvents like methanol and DMSO, and poorly soluble in non-polar media. Its aqueous solubility is highly sensitive to pH, decreasing significantly as the environment becomes more basic, a characteristic feature of amine salts. As with most solids, its solubility is expected to increase with temperature. A comprehensive understanding and empirical determination of this solubility profile, using standardized methods like the shake-flask protocol, are indispensable for scientists and researchers leveraging this key intermediate in synthetic chemistry and pharmaceutical development.

References

- 4-(Aminomethyl)-cyclohexanone Hydrochloride Applications. (n.d.). Toronto Research Chemicals.
- **4-(AMINOMETHYL)CYCLOHEXANONE HCL** | 1205750-10-2. (2023, May 15). ChemicalBook.
- Analytical Methods for Simultaneous Determination of Ten Polyphenols. (2012, November 1). Royal Society of Chemistry.
- 4-Amino-cyclohexanone HCl - Introduction. (2024, April 9). ChemBK.
- 4-(Aminomethyl)-cyclohexanone Hydrochloride. (n.d.). LGC Standards.

- Why do amines dissolve in hydrochloric acid? (2017, March 1). Quora.
- 4-(Aminomethyl)cyclohexan-1-one hydrochloride | 1205750-10-2. (n.d.). ChemScene.
- 4-(Aminomethyl)cyclohexanone | C7H13NO | CID 55265168. (n.d.). PubChem, National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Methyl-(4-aminomethyl)cyclohexane carboxylate hydrochloride salt. (n.d.). CymitQuimica.
- Effect of pH on Pharmaceutical Ingredients / Drugs / Chemicals. (2022, September 15). Asian Journal of Dental and Health Sciences.
- Biochemistry, Dissolution and Solubility. (2022, September 12). StatPearls - NCBI Bookshelf, National Institutes of Health. Retrieved from [[Link](#)] dissolution-and-solubility/
- A Comparative Guide to the Validation of Analytical Methods for Quantifying Cyclohexanone Derivatives. (n.d.). Benchchem.
- The Pivotal Role of 2-(Methylamino)cyclohexanone Hydrochloride in Organic Synthesis: A Technical Guide. (n.d.). Benchchem.
- Investigation: The effect of temperature on solubility. (n.d.). Academia.edu.
- Using pH-LC™ to Control Selectivity of Acidic and Basic Compounds on Gemini®-NX. (n.d.). Phenomenex.
- The Effect of Acid pH Modifiers on the Release Characteristics of Weakly Basic Drug from Hydrophilic–Lipophilic Matrices. (n.d.). PMC, National Center for Biotechnology Information. Retrieved from [[Link](#)]

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Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 4-(AMINOMETHYL)CYCLOHEXANONE HCL | 1205750-10-2 [chemicalbook.com]
- 3. 4-(Aminomethyl)-cyclohexanone Hydrochloride [lgcstandards.com]
- 4. chemscene.com [chemscene.com]

- [5. quora.com \[quora.com\]](#)
- [6. CAS 54640-02-7: Methyl-\(4-aminomethyl\)cyclohexane carboxyl... \[cymitquimica.com\]](#)
- [7. chembk.com \[chembk.com\]](#)
- [8. phenomenex.com \[phenomenex.com\]](#)
- [9. The Effect of Acid pH Modifiers on the Release Characteristics of Weakly Basic Drug from Hydrophilic–Lipophilic Matrices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Biochemistry, Dissolution and Solubility - StatPearls - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [11. \(DOC\) Investigation: The effect of temperature on solubility \[academia.edu\]](#)
- [12. ajdhs.com \[ajdhs.com\]](#)
- [13. infopharm.bucm.edu.cn \[infopharm.bucm.edu.cn\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
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